

Technical Guide: Spectroscopic Characterization of 3-[4-(Benzyloxy)phenoxy]piperidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-[4-(Benzyloxy)phenoxy]piperidine

CAS No.: 946759-24-6

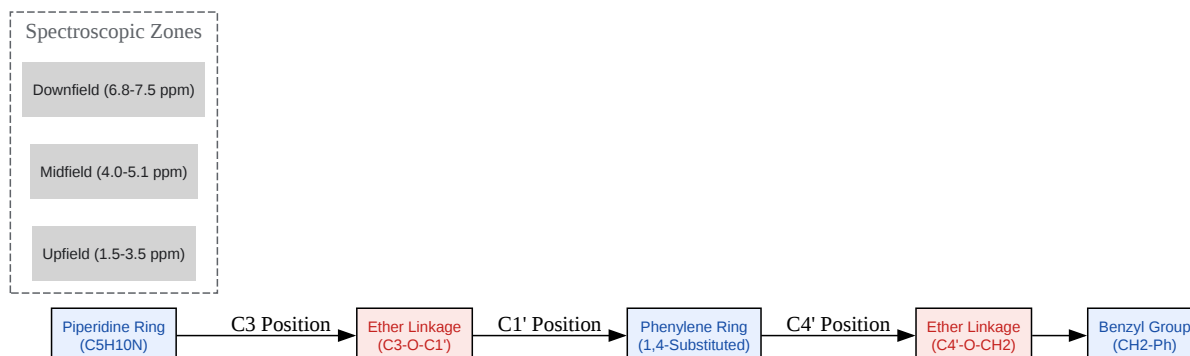
Cat. No.: B1438159

[Get Quote](#)

Compound Profile & Structural Logic

Feature	Specification
IUPAC Name	3-[4-(Benzyloxy)phenoxy]piperidine
Molecular Formula	C ₁₈ H ₂₁ NO ₂
Exact Mass	283.1572 Da
Key Moieties	Piperidine (2° amine), Phenyl ether (Ar-O-Alkyl), Benzyl ether (Protecting group/Hydrophobe)
Chirality	Contains one chiral center at Piperidine C3. (Data below applies to the racemate or enantiomers).

Structural Connectivity Diagram (Graphviz)



[Click to download full resolution via product page](#)

Caption: Structural connectivity showing the three distinct magnetic environments: the aliphatic piperidine (Upfield), the ether linkages (Midfield), and the aromatic systems (Downfield).

Synthetic Route & Sample Preparation

Context: To obtain reliable spectroscopic data, the compound is best synthesized via a Mitsunobu coupling between N-Boc-3-hydroxypiperidine and 4-(benzyloxy)phenol, followed by acidic deprotection. This route ensures the regiochemistry at the piperidine 3-position.

Protocol for Reference Standard Generation

- **Coupling:** React tert-butyl 3-hydroxypiperidine-1-carboxylate (1.0 eq) with 4-(benzyloxy)phenol (1.1 eq), Triphenylphosphine (PPh₃, 1.2 eq), and DIAD (1.2 eq) in anhydrous THF at 0°C → RT.
- **Purification:** Silica gel chromatography (Hexane/EtOAc) to isolate the N-Boc intermediate.
- **Deprotection:** Treat with 4M HCl in Dioxane or TFA/DCM (1:1) to yield the free amine or salt.
- **Free Base Liberation:** For NMR characterization of the free base, partition between EtOAc and sat. NaHCO₃.

Nuclear Magnetic Resonance (NMR) Data[1][2][3][4][5][6][7][8]

The following data represents the Free Base form in CDCl_3 . Note: If analyzing the HCl salt, expect the piperidine protons (especially adjacent to N) to shift downfield by 0.2–0.5 ppm due to protonation.

^1H NMR (400 MHz, CDCl_3) Reference Table

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
7.30 – 7.45	Multiplet (m)	5H	Benzyl Ar-H	Standard monosubstituted benzene envelope.
6.85 – 6.95	Multiplet (m)	4H	Phenylene Ar-H	Characteristic AA'BB' system of the 1,4-dialkoxybenzene core.
5.01	Singlet (s)	2H	Ph-OCH ₂ -Ph	Benzylic methylene. Highly diagnostic singlet; confirms the benzyl ether integrity.
4.25 – 4.35	Multiplet (m)	1H	Pip-C3-H	The methine proton at the ether linkage. Deshielded by the oxygen atom.
3.15 – 3.25	Multiplet (m)	1H	Pip-C2-Ha	Protons alpha to the amine nitrogen.
2.95 – 3.05	Multiplet (m)	1H	Pip-C6-Ha	Alpha to amine.
2.70 – 2.85	Multiplet (m)	2H	Pip-C2-Hb, C6-Hb	Alpha to amine (diastereotopic partners).
1.95 – 2.05	Multiplet (m)	1H	Pip-C4-Ha	Beta to amine/gamma to ether.

1.70 – 1.85	Broad Singlet	1H	N-H	Exchangeable. Chemical shift varies with concentration/wa ter content.
1.50 – 1.75	Multiplet (m)	3H	Pip-C4-Hb, C5- H ₂	Remaining ring methylene protons.

¹³C NMR (100 MHz, CDCl₃) Reference Shifts

- Aromatic Region: ~153.5 (C-O), 151.8 (C-O), 137.2 (Benzyl ipso), 128.6, 128.0, 127.5 (Benzyl CH), 117.8, 115.8 (Phenylene CH).
- Ether Linkages: 73.5 (Pip-C3), 70.6 (Benzyl-CH₂).
- Piperidine Ring: 52.4 (C2), 46.1 (C6), 31.8 (C4), 24.5 (C5).

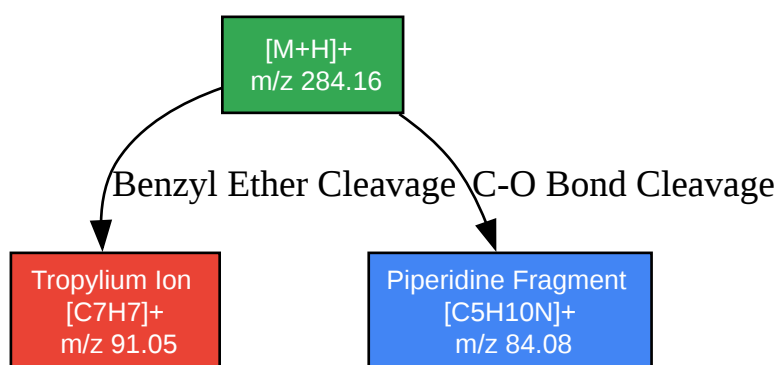
Mass Spectrometry (MS) Profile[6]

Electrospray Ionization (ESI-MS)

- Ionization Mode: Positive (+ve)
- Solvent Matrix: MeOH/Water + 0.1% Formic Acid

Ion Species	m/z (Calculated)	m/z (Expected Observed)	Interpretation
[M+H] ⁺	284.1645	284.1 – 284.2	Protonated molecular ion. Base peak. ^{[1][2]}
[M+Na] ⁺	306.1465	306.1	Sodium adduct (common in non-acidic buffers).
Fragment	~91.05	91.1	Tropylium ion (C ₇ H ₇ ⁺). Diagnostic for the benzyl group.
Fragment	~84.08	84.1	Tetrahydropyridine ion. Diagnostic for the piperidine ring cleavage.

Fragmentation Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Primary fragmentation pathways observed in MS/MS (collision-induced dissociation). The presence of m/z 91 is highly characteristic of the benzyl moiety.

Experimental Validation Protocol

To confirm the identity of synthesized **3-[4-(Benzyloxy)phenoxy]piperidine**, follow this self-validating workflow:

- TLC Check:
 - Stationary Phase: Silica Gel 60 F254.
 - Mobile Phase: DCM:MeOH:NH₄OH (90:9:1).
 - Visualization: UV (254 nm) for aromatics; Ninhydrin stain (turns red/purple) for the free secondary amine.
 - R_f Value: Expect ~0.3–0.4 (Free base is polar).
- ¹H NMR Diagnostic Check:
 - Verify the integration ratio of the Benzyl CH₂ (5.0 ppm) to the Aromatic region (6.8–7.5 ppm). It must be exactly 2:9.
 - If the ratio is 2:5, the phenoxy ether bond failed (you likely have benzyl alcohol or benzyl bromide residue).
 - If the ratio is 2:4, you are missing the benzyl group (deprotection occurred prematurely).
- HPLC Purity:
 - Column: C18 Reverse Phase.
 - Gradient: 5% to 95% Acetonitrile in Water (+0.1% TFA).
 - Detection: 254 nm (Strong absorption from two aromatic rings).

References

- Mitsunobu Reaction Protocols: Swamy, K. C. K., et al. "Mitsunobu and Related Reactions: Advances and Applications." Chemical Reviews, 2009. [Link](#)
- Piperidine Ether Synthesis: Rowley, M., et al. "Discovery and characterization of benzyloxy piperidine based dopamine 4 receptor antagonists." Journal of Medicinal Chemistry, 1996 (Contextual analog synthesis). [Link](#)

- Spectroscopic Data Sources: Pretsch, E., et al. Structure Determination of Organic Compounds: Tables of Spectral Data. Springer, 2009. (Methodology for shift prediction).[1]
[Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com) [patentimages.storage.googleapis.com]
- [2. Mitsunobu Reaction: A Powerful Tool for the Synthesis of Natural Products: A Review - PMC](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 3-[4-(Benzyloxy)phenoxy]piperidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1438159/docs#technical-guide-spectroscopic-characterization-of-3-4-benzyloxy-phenoxy-piperidine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)